

Strategic Sourcing & Technical Utilization Guide: 3-Morpholinopropanal

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Morpholinopropanal

CAS No.: 19851-01-5

Cat. No.: B012511

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Executive Technical Summary

3-Morpholinopropanal (also known as 3-morpholinopropionaldehyde) is a pivotal aliphatic aldehyde intermediate used primarily to introduce the morpholinopropyl motif into drug candidates. This moiety is highly valued in Central Nervous System (CNS) drug discovery for its ability to modulate lipophilicity (

) and enhance blood-brain barrier (BBB) permeability while maintaining aqueous solubility via the basic nitrogen.^[1]

- CAS Number: 39713-76-3
- Molecular Formula: C
H
NO
- Molecular Weight: 143.18 g/mol

- Key Reactivity: Electrophilic carbonyl center susceptible to reductive amination;
- amino functionality prone to oxidation or polymerization.

The "Ghost" Intermediate

Researchers often struggle to find this compound in standard catalogs (Sigma, Fisher) as a bulk stock item. Reason: Aliphatic

-amino aldehydes are chemically labile. They are prone to:

- Oxidation: Rapid conversion to 3-morpholinopropanoic acid upon air exposure.
- Polymerization: Aldol-like self-condensation.
- Hydration: Formation of gem-diols in aqueous media.

Strategic Implication: Sourcing strategies must pivot from "bulk procurement" to "just-in-time" synthesis or custom manufacturing.

Supply Landscape & Procurement Strategy

Due to the stability profile, the supply chain is tiered by "Ready-to-Ship" precursors vs. "Make-to-Order" finished product.

Tier 1: Custom Synthesis & Specialized Building Blocks

These suppliers possess the infrastructure to synthesize and ship unstable aldehydes under inert atmosphere (Argon/Nitrogen) or provide the stable acetal protected form.

Supplier	Type	Strategic Value
Enamine	Global CRO	High. Likely offers the compound as part of their "REAL" (Readily Accessible) database or as a custom synthesis project. Excellent for library synthesis.
Combi-Blocks	Specialist	High. Known for stocking heterocyclic building blocks. Often lists the acetal precursor (e.g., 3-morpholinopropanal diethyl acetal).
Wuxi AppTec	CDMO	Medium. Best for kilogram-scale GMP batches where the aldehyde is generated and immediately consumed in a telescope process.
Sigma-Aldrich	Distributor	Low (Direct). Rarely stocks the free aldehyde. Primary source for precursors (Morpholine, Acrolein, 3-Morpholinopropanol).

Tier 2: The "Precursor" Route (Recommended)

For most research labs, buying the stable precursor and generating the aldehyde in situ is the gold standard for purity and reproducibility.

Key Precursors to Stock:

- 3-Morpholinopropanol (CAS 4441-30-9): Stable liquid. Requires oxidation (Swern/Dess-Martin) to yield the aldehyde.
- **3-Morpholinopropanal** diethyl acetal (CAS 100-00-0 equivalent structure): Requires mild acid hydrolysis to release the aldehyde.

- Acrolein (CAS 107-02-8) + Morpholine (CAS 110-91-8): For de novo synthesis (Michael Addition).

Technical Workflows & Protocols

Workflow A: In Situ Generation via Michael Addition

This is the most cost-effective method for generating fresh **3-Morpholinopropanal** for immediate use in reductive amination.

Mechanism: Conjugate addition of a secondary amine (morpholine) to an -unsaturated aldehyde (acrolein).

Experimental Protocol

- Scale: 10 mmol
- Safety Warning: Acrolein is highly toxic and a lachrymator. Work in a fume hood.
- Setup: Flame-dry a 50 mL round-bottom flask (RBF) equipped with a magnetic stir bar and addition funnel. Flush with N₂.
- Solvent: Add Dichloromethane (DCM) (20 mL) and Morpholine (0.87 g, 10 mmol). Cool to 0°C (ice bath).
- Addition: Dropwise add Acrolein (0.62 g, 11 mmol, 1.1 eq) diluted in 5 mL DCM over 15 minutes. Control exotherm.
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 1 hour.
- Validation: Take a 50 µL aliquot, dilute in CDCl₃. Check ¹H NMR for disappearance of vinyl protons (acrolein) and appearance of the aldehyde triplet at ~9.7 ppm.

~9.8 ppm.

- Usage: The resulting solution of **3-Morpholinopropanal** is used directly in the next step (e.g., reductive amination) without isolation to prevent decomposition.

Workflow B: Reductive Amination (Drug Synthesis)

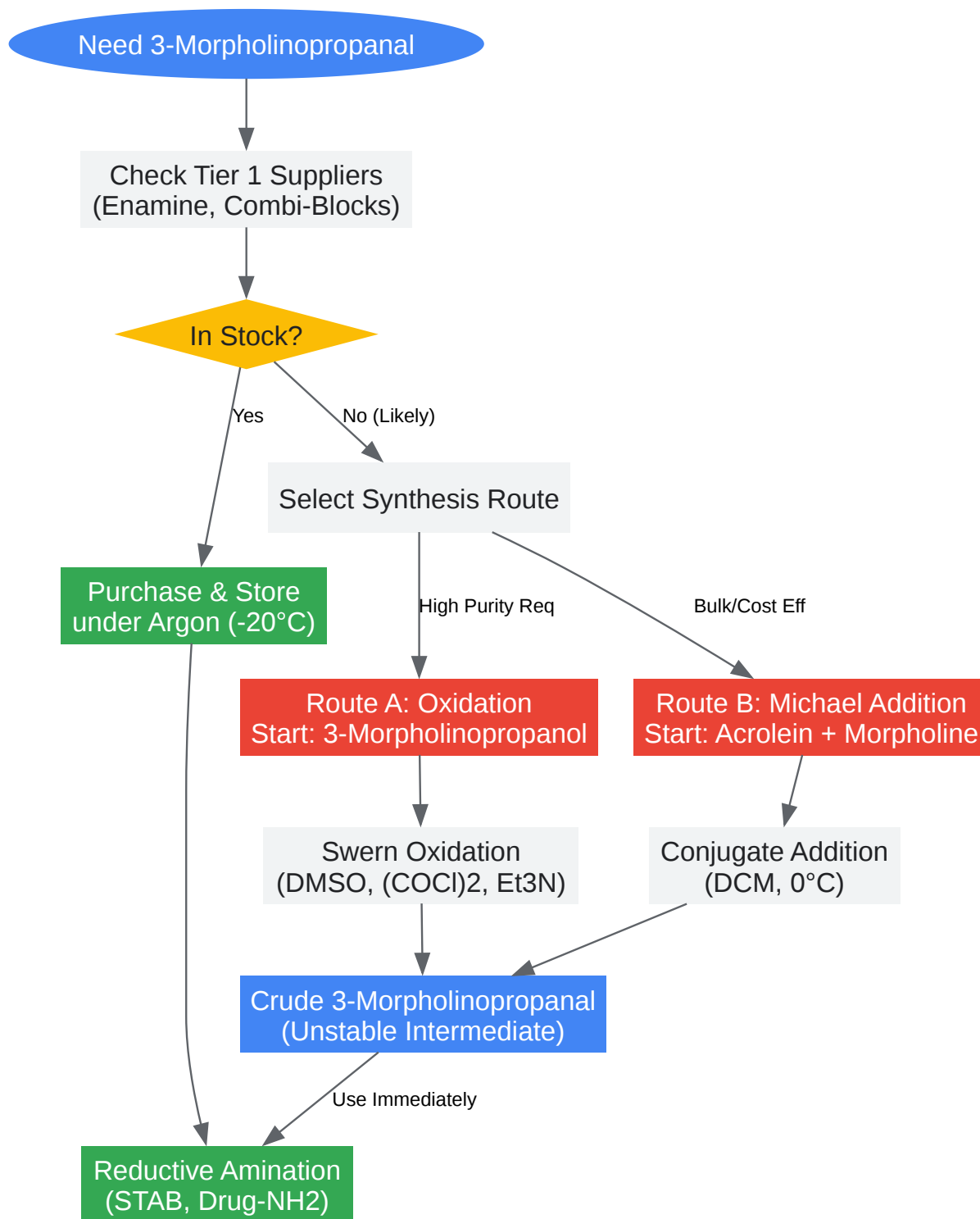
Once generated, the aldehyde is coupled with a primary amine (Drug-NH

) to install the side chain.

- Coupling: To the DCM solution from Workflow A, add the Target Amine (10 mmol) and Acetic Acid (1.2 eq) to catalyze imine formation. Stir 2 hours.
- Reduction: Cool to 0°C. Add Sodium Triacetoxyborohydride (STAB) (15 mmol, 1.5 eq). STAB is preferred over NaCNBH for safety and selectivity.
- Quench: After 12 hours, quench with sat. NaHCO₃. Extract with DCM.^[2]
- Purification: The basic morpholine tail allows easy purification. Wash organic layer with water (removes neutral impurities). Extract product into 1M HCl (aqueous), wash aqueous layer with ether, then basify aqueous layer (pH 10) and extract back into DCM.

Visualizing the Critical Path

The following diagram illustrates the decision logic for sourcing versus synthesizing, ensuring the integrity of the downstream application.



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Caption: Strategic decision tree for sourcing **3-Morpholinopropanal**, highlighting the "Make vs. Buy" pathways based on stability constraints.

Quality Control & Validation Data

When synthesizing or receiving a custom batch, validation is non-negotiable.

Analytical Method	Expected Signal	Diagnostic Value
H NMR (CDCl ₃)	Triplet at 9.7-9.8 ppm (CHO)	Confirms aldehyde presence. Absence indicates oxidation to acid.
H NMR (CDCl ₃)	Multiplet at 2.4-2.7 ppm (CH ₂ -N)	Confirms morpholine ring integrity.
TLC (Silica)	Stain with Ninhydrin or KMnO ₄	Aldehydes stain rapidly. Check for baseline streak (acid/polymer).
GC-MS	M ⁺ peak at 143 m/z	rapid purity check. Note: Inject cold to prevent thermal degradation.

Storage Protocol (Critical)

If you must store the isolated aldehyde:

- Atmosphere: Seal under Argon.
- Temperature: -20°C or -80°C.
- Additive: Some suppliers add 0.1% hydroquinone as a stabilizer against polymerization.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 95834, **3-Morpholinopropanal**. Retrieved from [[Link](#)]
- Organic Chemistry Portal. Reductive Amination: Technical Overview and Protocols. Retrieved from [[Link](#)]

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Sources

- [1. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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